

solubility of 2-Methylcyclohexyl acetate in common lab solvents

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Compound of Interest

Compound Name: 2-Methylcyclohexyl acetate

Cat. No.: B1359852

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An In-depth Technical Guide to the Solubility of **2-Methylcyclohexyl Acetate** in Common Laboratory Solvents

For researchers, scientists, and professionals in drug development, a thorough understanding of a compound's solubility is fundamental to its application and formulation. This technical guide provides a detailed overview of the solubility of **2-Methylcyclohexyl acetate**, a commonly used fragrance and flavoring agent, in various laboratory solvents.

Core Concepts in Solubility

The solubility of a substance is its ability to dissolve in a solvent to form a homogeneous solution. For organic compounds like **2-Methylcyclohexyl acetate**, the principle of "like dissolves like" is a key determinant of solubility. This principle suggests that substances with similar polarities are more likely to be soluble in one another. **2-Methylcyclohexyl acetate** is an ester with a moderate polarity, influencing its solubility in different types of solvents.

Quantitative Solubility Data

Precise quantitative data on the solubility of **2-Methylcyclohexyl acetate** in a wide range of organic solvents is not extensively available in published literature. However, its solubility in water has been determined.

Solvent	Temperature (°C)	Solubility
Water	20	440 mg/L ^[1]

Qualitative assessments indicate that **2-Methylcyclohexyl acetate** is miscible with many common organic solvents.^{[1][2]} Miscibility implies that the two substances can be mixed in all proportions without separating into two phases.

Qualitative Solubility:

- Alcohols (e.g., Ethanol, Methanol): Miscible.^[2]
- Ethers (e.g., Diethyl ether): More soluble than in water.^[3]
- Oils: Mixes smoothly.^[2]
- Other Organic Solvents: Generally miscible.^{[1][2]}

Experimental Protocol for Determining Solubility

The following is a detailed methodology for the quantitative determination of the solubility of a liquid analyte, such as **2-Methylcyclohexyl acetate**, in a given solvent. This protocol is based on the isothermal shake-flask method.

Objective: To determine the saturation concentration of **2-Methylcyclohexyl acetate** in a specific solvent at a controlled temperature.

Materials:

- **2-Methylcyclohexyl acetate** (high purity)
- Selected solvent (e.g., water, ethanol, hexane)
- Analytical balance
- Thermostatic shaker or water bath with agitation
- Calibrated flasks

- Syringes and filters (chemically compatible with the solvent and analyte)
- Gas chromatograph with a flame ionization detector (GC-FID) or other suitable analytical instrument
- Centrifuge (optional)

Procedure:

- Preparation of Solvent: Ensure the solvent is of high purity to avoid interferences.
- Addition of Excess Solute: To a series of flasks, add a known volume of the solvent. Add an excess amount of **2-Methylcyclohexyl acetate** to each flask. The excess is crucial to ensure that a saturated solution is formed.
- Equilibration: Seal the flasks and place them in a thermostatic shaker set to the desired temperature (e.g., 25°C). Allow the mixtures to equilibrate for a sufficient period (typically 24-48 hours) with continuous agitation. This ensures that the dissolution equilibrium is reached.
- Phase Separation: After equilibration, cease agitation and allow the undissolved **2-Methylcyclohexyl acetate** to settle. If necessary, the flasks can be centrifuged to facilitate the separation of the undissolved phase.
- Sampling: Carefully extract an aliquot of the clear, saturated supernatant using a syringe. It is critical not to disturb the undissolved layer.
- Filtration: Immediately filter the aliquot through a syringe filter into a pre-weighed vial. This step removes any suspended micro-droplets of the undissolved solute.
- Dilution and Analysis: Accurately weigh the filtered sample. Dilute the sample with a known volume of a suitable solvent to a concentration within the calibrated range of the analytical instrument. Analyze the diluted sample using a pre-calibrated GC-FID or another appropriate method to determine the concentration of **2-Methylcyclohexyl acetate**.
- Calculation: From the measured concentration in the diluted sample, calculate the original concentration in the saturated solution. This value represents the solubility of **2-Methylcyclohexyl acetate** in the solvent at the specified temperature.

Logical Workflow for Solubility Determination

The following diagram illustrates the logical steps involved in a typical experimental workflow for determining the solubility of a compound.



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Caption: Experimental workflow for determining solubility.

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